

# What is Carglumic Acid-d5 and its chemical structure

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Compound Name:	Carglumic Acid-d5	
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## An In-depth Technical Guide to Carglumic Acidd5

### Introduction

Carglumic Acid-d5 is the deuterated form of Carglumic Acid, a synthetic structural analog of N-acetylglutamate (NAG).[1] In clinical practice, Carglumic Acid is a crucial therapeutic agent for the treatment of hyperammonemia, a life-threatening metabolic disorder, particularly in patients with N-acetylglutamate synthase (NAGS) deficiency.[1][2] Carglumic Acid-d5, as a stable isotope-labeled internal standard, plays a pivotal role in the accurate quantification of Carglumic Acid in biological matrices, such as human plasma, using sensitive bioanalytical techniques like liquid chromatography-tandem mass spectrometry (LC-MS/MS).[3] This technical guide provides a comprehensive overview of Carglumic Acid-d5, its chemical properties, and its application in bioanalytical methodologies.

### **Chemical Identity and Structure**

**Carglumic Acid-d5** is a stable isotope-labeled analog of N-Carbamyl-L-glutamic Acid.[4] The deuterium atoms are incorporated into the glutamic acid backbone, resulting in a molecule with a higher mass that can be differentiated from the unlabeled drug by mass spectrometry.

Chemical Name: (S)-2-ureidopentanedioic acid-d5[5]

Molecular Formula: C<sub>6</sub>H<sub>5</sub>D<sub>5</sub>N<sub>2</sub>O<sub>5</sub>[6]



Molecular Weight: 195.18 g/mol [6]

### **Chemical Structure**

The chemical structure of **Carglumic Acid-d5** is identical to that of Carglumic Acid, with the exception of five hydrogen atoms being replaced by deuterium atoms on the carbon backbone of the glutamic acid moiety.

Caption: Chemical structure of Carglumic Acid-d5.

### **Physicochemical and Quantitative Data**

While specific quantitative data for **Carglumic Acid-d5**, such as isotopic enrichment and chemical purity, are typically found on the Certificate of Analysis provided by the manufacturer and are not always publicly available, the following table summarizes the key physicochemical properties of the unlabeled Carglumic Acid for reference.

Property	Value	Reference
Molecular Formula	C6H10N2O5	[2]
Molecular Weight	190.15 g/mol	[2]
CAS Number	1188-38-1	[2]
Appearance	White Solid	[4]
Storage Temperature	2-8°C Refrigerator	[4]

# **Synthesis Synthesis of Carglumic Acid (Unlabeled)**

The synthesis of Carglumic Acid typically involves the reaction of L-glutamic acid with a cyanate source, such as potassium cyanate, in an aqueous solution. The reaction mixture is acidified, and the product is precipitated and then purified. A general procedure involves dissolving L-glutamic acid in water, acidifying the solution, and then adding potassium cyanate. The mixture is heated to facilitate the reaction, after which the Carglumic Acid is isolated.[7]



### **Synthesis of Carglumic Acid-d5**

The synthesis of **Carglumic Acid-d5** is a more complex process that involves the introduction of deuterium atoms into the L-glutamic acid starting material or a precursor. This can be achieved through various deuteration techniques, which are often proprietary to the manufacturers of stable isotope-labeled compounds. The deuterated L-glutamic acid would then undergo a similar reaction with a cyanate source to yield the final deuterated product.

### **Experimental Protocols**

The primary application of **Carglumic Acid-d5** is as an internal standard in bioanalytical methods for the quantification of Carglumic Acid. Below is a representative experimental protocol for the analysis of Carglumic Acid in human plasma using LC-MS/MS, adapted from a published method.[3]

## Bioanalytical Method for Quantification of Carglumic Acid in Human Plasma

- 1. Sample Preparation (Solid-Phase Extraction)
- Spike 100 μL of human plasma with the appropriate concentration of Carglumic Acid for calibration standards and quality control samples.
- Add a fixed amount of Carglumic Acid-d5 (internal standard) to all samples, calibrators, and quality controls.
- Perform a solid-phase extraction (SPE) using a mixed-mode anion exchange cartridge (e.g., Oasis MAX).
  - Condition the SPE cartridge with methanol and then water.
  - Load the plasma sample.
  - Wash the cartridge with a weak solvent to remove interferences.
  - Elute the analyte and internal standard with an appropriate elution solvent (e.g., containing an acid to neutralize the anionic sites).

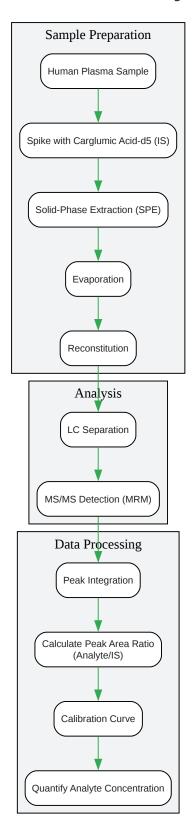


- Evaporate the eluate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.
- 2. LC-MS/MS Analysis
- Liquid Chromatography (LC):
  - Column: A suitable reversed-phase column (e.g., ACE 5CN, 150 × 4.6 mm, 5 μm).[3]
  - Mobile Phase: An isocratic mixture of an organic phase (e.g., acetonitrile:methanol (50:50, v/v)) and an aqueous phase (e.g., 0.1% acetic acid in water).[3]
  - Flow Rate: A typical flow rate for such a column would be in the range of 0.5-1.0 mL/min.
  - Injection Volume: 10-20 μL.
- Tandem Mass Spectrometry (MS/MS):
  - Ionization Mode: Negative Electrospray Ionization (ESI-).[3]
  - Detection Mode: Multiple Reaction Monitoring (MRM).
  - MRM Transitions:
    - Carglumic Acid: m/z 189 → 146[3]
    - Carglumic Acid-d5 (Internal Standard): m/z 194 → 151 (projected based on a +5 Da shift)
- 3. Quantification
- Construct a calibration curve by plotting the peak area ratio of Carglumic Acid to Carglumic
  Acid-d5 against the concentration of the calibration standards.
- Determine the concentration of Carglumic Acid in the unknown samples by interpolating their peak area ratios from the calibration curve.



## **Diagrams**

## **Experimental Workflow for Bioanalytical Quantification**



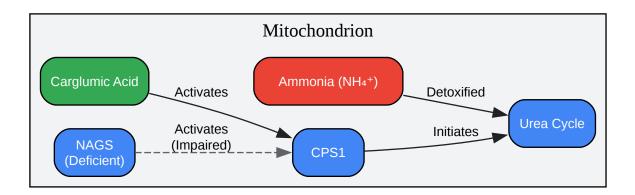


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Caption: Bioanalytical workflow for Carglumic Acid quantification.

# Mechanism of Action of Carglumic Acid (Parent Compound)

While **Carglumic Acid-d5** itself is not therapeutically active, its parent compound, Carglumic Acid, acts as an activator of Carbamoyl Phosphate Synthetase 1 (CPS1), a key enzyme in the urea cycle.



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Caption: Mechanism of action of Carglumic Acid in the urea cycle.

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